

Phytex as a potential therapeutic agent

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Compound of Interest

Compound Name: *Phytex*

Cat. No.: *B1199765*

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References

- 1. [phytex.com.au](https://www.phytex.com.au) [[phytex.com.au](https://www.phytex.com.au)]
- 2. [phytex.com.au](https://www.phytex.com.au) [[phytex.com.au](https://www.phytex.com.au)]
- 3. [pharmacompass.com](https://www.pharmacompass.com) [[pharmacompass.com](https://www.pharmacompass.com)]
- 4. [agranco.com](https://www.agranco.com) [[agranco.com](https://www.agranco.com)]
- 5. [myupchar.com](https://www.myupchar.com) [[myupchar.com](https://www.myupchar.com)]
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